

Technical Support Center: Ac-Lys(Ac)-OH

Storage & Handling

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: AC-Lys(AC)-OH

CAS No.: 499-86-5

Cat. No.: B556374

[Get Quote](#)

Product Identity:

-Diacetyl-L-lysine CAS: 499-86-5 Formula:

Molecular Weight: ~230.26 g/mol [1]

Core Directive: The "Gold Standard" Handling Protocol

Ac-Lys(Ac)-OH is a critical reference standard in epigenetic research, serving as a substrate mimic for Histone Deacetylases (HDACs) and a product control for Histone Acetyltransferases (HATs). While chemically robust compared to long peptides, it possesses a specific vulnerability: spontaneous or enzymatic deacetylation driven by moisture and microbial contamination.

The following protocol is designed to eliminate the two most common failure modes: hygroscopic hydrolysis and concentration drift.

Module 1: Receiving & Long-Term Storage

Objective: Maintain >98% purity over 24 months.

- **Immediate Action:** Upon receipt, do not open the vial immediately. Allow the vial to equilibrate to room temperature (approx. 30 mins) inside a desiccator.

- Scientific Rationale: Opening a cold vial in humid air causes condensation. Water introduces hydrolysis risk and alters the effective mass, leading to inaccurate stock concentrations later [1].
- Desiccation is Non-Negotiable: Store the powder at -20°C . However, the freezer alone is insufficient due to humidity fluctuations. Place the vial inside a sealed container with active desiccant (silica gel or Drierite).
- Aliquot Strategy: If you plan to use the reagent over multiple experiments, never freeze-thaw the bulk powder repeatedly.
 - Protocol: Weigh out single-use aliquots (e.g., 1–5 mg) into amber microcentrifuge tubes under dry conditions. Flush with Argon or Nitrogen if available before capping.

Module 2: Solubilization & Stock Preparation

Objective: Create a stable, verified stock solution.

The Solvent Paradox: While **Ac-Lys(Ac)-OH** is soluble in water, water is the enemy of long-term stability.

Solvent	Solubility Limit	Stability (at -20°C)	Recommended Use
DMSO (Anhydrous)	> 50 mg/mL	6–12 Months	Preferred Stock. Prevents microbial growth and hydrolysis.
Water (ddH ₂ O)	~ 50 mg/mL	< 1 Month	Working Solution Only. Susceptible to bacterial HDACs.
Ethanol	Variable	Poor	Not recommended due to evaporation/concentration drift.
PBS/Buffers	Good	< 2 Weeks	Only for immediate assay use.

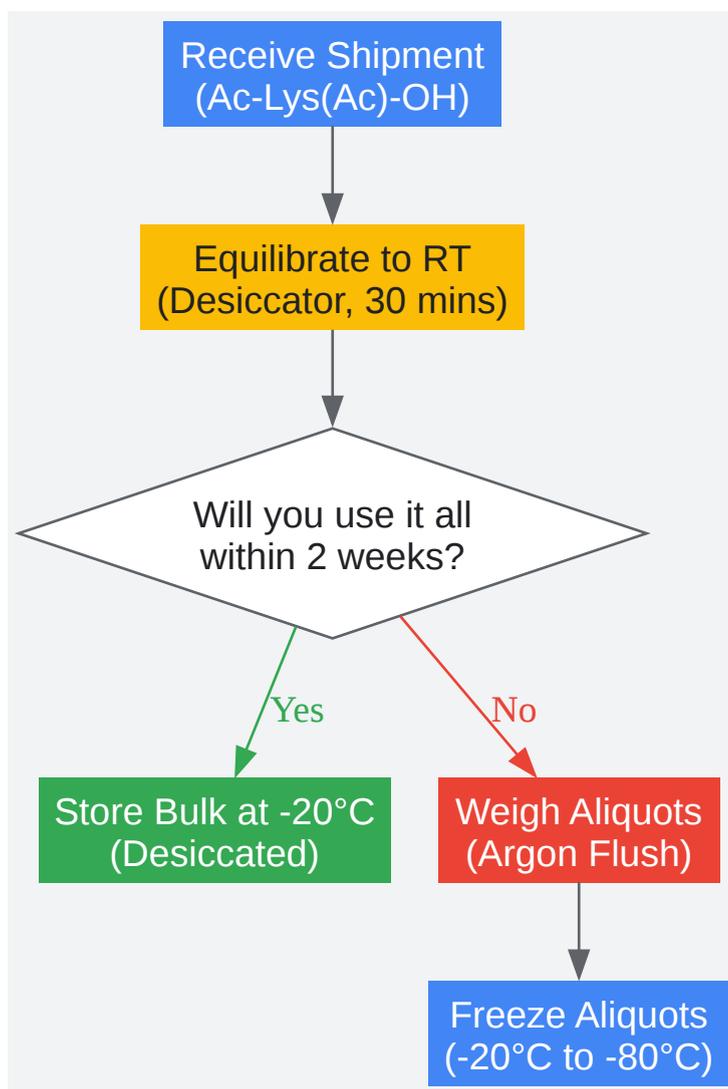
Step-by-Step Solubilization Protocol:

- Calculate: Determine the volume of DMSO required to reach a 100 mM or 50 mM stock concentration.
- Dissolve: Add anhydrous DMSO to the powder. Vortex vigorously for 30 seconds. Sonicate for 1 minute if particles persist.
- Verify: Visually inspect for "ghost particles" (gelatinous clumps). The solution must be optically clear.
- Sterilize (Critical for Aqueous Dilutions): If diluting into water/buffer for cell culture or long incubations, pass through a 0.22 μm PVDF filter.
 - Why? Even trace bacterial contamination introduces bacterial deacetylases (like the Aquifex or Bacillus homologues), which will actively degrade your standard, mimicking a "false positive" HDAC activity [2].

Decision Logic & Workflows (Visualized)

Diagram 1: The "Safe-Path" Storage Workflow

A logic gate to prevent degradation during the critical "Receiving" phase.



[Click to download full resolution via product page](#)

Caption: Figure 1. Decision matrix for handling fresh shipments to minimize freeze-thaw cycles and moisture ingress.

Diagram 2: Solubilization & Assay Troubleshooting

Diagnosing solubility issues and concentration drift.



[Click to download full resolution via product page](#)

Caption: Figure 2. Root cause analysis for erratic standard curves, focusing on solvent-mediated degradation.

Troubleshooting & FAQs

Q1: My HPLC standard curve for Ac-Lys(Ac)-OH is showing a "ghost peak" at an earlier retention time. What is happening?

Diagnosis: This is likely Mono-acetyl-lysine (Ac-Lys-OH or H-Lys(Ac)-OH), resulting from partial hydrolysis. Root Cause:

- pH Drift: If your mobile phase is acidic (pH < 3) or basic (pH > 8) and the sample sat in the autosampler for >12 hours, the amide bonds can hydrolyze.
- Enzymatic Contamination: Non-sterile aqueous buffers allow bacterial growth. Many bacteria express deacetylases that scavenge acetyl-lysine. Solution:
- Always prepare fresh working standards from the DMSO stock immediately before the run.
- Keep the autosampler at 4°C.
- Add 0.05% Sodium Azide to buffers if they must be stored (warning: Azide is toxic and interferes with some enzymatic assays).

Q2: I cannot get the powder to dissolve completely in water at high concentrations (>50 mM).

Diagnosis: Kinetic solubility barrier. Scientific Insight: While polar, the di-acetyl modification masks the charged amines, reducing the zwitterionic character that aids solubility in neutral water. Solution:

- pH Adjustment: **Ac-Lys(Ac)-OH** has a free carboxylic acid. Adding a stoichiometric amount of mild base (like dilute NaOH or Tris base) to deprotonate the carboxylic acid () will drastically increase solubility [3].
- Cosolvent: Dissolve in a small volume of DMSO first, then dilute slowly into the aqueous buffer.

Q3: Can I use **Ac-Lys(Ac)-OH** as a substrate for Fluorometric HDAC assays?

Clarification:No.

- **Ac-Lys(Ac)-OH** is the free acid. It does not fluoresce.
- Ac-Lys(Ac)-AMC (7-Amino-4-methylcoumarin) is the fluorogenic substrate.[2]
- Usage: You use **Ac-Lys(Ac)-OH** as a competitive inhibitor to validate the specificity of the assay, or as a mass spectrometry standard to quantify the absolute amount of deacetylated product in non-fluorometric assays [4].

Q4: The powder has turned into a sticky gum. Is it still usable?

Diagnosis: Severe hygroscopic damage. Verdict:Discard.

- The "gum" phase indicates the crystal lattice has collapsed due to water absorption. The weight-to-molar ratio is now unknown, making accurate concentration impossible. Hydrolysis of the acetyl groups is highly probable in this state.

References

- Sigma-Aldrich (Merck).Product Specification: N-epsilon-Acetyl-L-lysine (Analogous handling for Di-acetyl). Retrieved from

- Reaction Biology Corp.HDAC Assay Protocols and Substrate Specificity. Retrieved from
- MedChemExpress.Peptide Solubility and Storage Guidelines. Retrieved from
- PubChem.N-alpha-N-epsilon-Diacetyllysine Compound Summary. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ac-lys(ac)-OH (TRC-A169240-500mg) at Hölzel-Diagnostika [hoelzel-biotech.com]
- 2. bmglabtech.com [bmglabtech.com]
- To cite this document: BenchChem. [Technical Support Center: Ac-Lys(Ac)-OH Storage & Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b556374#ac-lys-ac-oh-storage-and-handling-best-practices>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com